Strategic Sourcing & Technical Profile: High-Purity 3-Chloro-2-methylbenzonitrile

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Compound of Interest	
Compound Name:	*3-Chloro-2-methylbenzonitrile*
CAS No.:	*54454-12-5*
Cat. No.:	*B1583584*

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Executive Summary: The "Make vs. Buy" Calculus

In the landscape of pharmaceutical intermediates, **3-Chloro-2-methylbenzonitrile** (CAS 54454-12-5) represents a deceptive challenge.[1] While structurally simple, its low melting point (34–36°C) and susceptibility to hydrolysis create significant logistics and quality control hurdles.[1] It serves as a critical "privileged scaffold" for the synthesis of quinazolinone-based kinase inhibitors and CNS-active benzisothiazole derivatives.[1]

For drug development professionals, the sourcing strategy must pivot from simple cost analysis to impurity profile management.[1] A batch with >0.5% of the phenolic impurity (3-chloro-2-methylphenol) can poison downstream palladium-catalyzed cross-couplings, leading to project delays.[1] This guide provides the technical grounding to qualify suppliers and validate incoming material.

Technical Specifications & Critical Quality Attributes (CQAs)

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The physical properties of this intermediate dictate its handling protocols.[1][2] The proximity of the melting point to ambient temperature means shipments often arrive in a semi-solid or fused state, requiring homogenization before sampling.[1]

Property	Specification	Operational Implication
CAS Number	54454-12-5	Primary identifier for sourcing.
Molecular Formula	C_8H_6ClN	MW: 151.59 g/mol .[1]
Appearance	Off-white to yellow solid	Critical: Melts at 34–36°C. May arrive as a melt in summer months.[1]
Solubility	Soluble in MeOH, DCM, DMSO	Insoluble in water; lipophilic nature (LogP ~2.6).[1]
Purity (HPLC)	≥ 98.0% (Area %)	Pharma grade typically requires ≥ 99.0% with no single impurity >0.1%.[1]
Water Content	≤ 0.5% w/w	Nitrile hydrolysis risk increases with moisture.[1]

Synthesis Logic & Impurity Landscape

To effectively audit a supplier, one must understand how they manufacture the molecule.[1] The dominant industrial route is the Sandmeyer Reaction originating from 3-chloro-2-methylaniline.[1] This pathway dictates the specific impurities you must target in your QC protocol.[1]

The Sandmeyer Route (Dominant)[1]

- Diazotization: 3-Chloro-2-methylaniline is treated with $NaNO_2$/HCl to form the diazonium salt.[1]
- Cyanation: The diazonium salt reacts with CuCN (or NaCN/$CuSO_4$) to install the nitrile group.[1]

Key Impurities:

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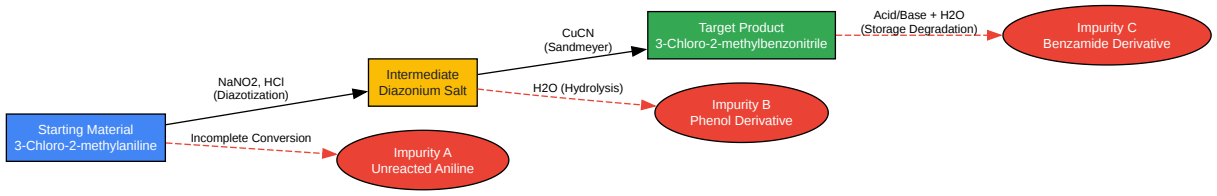
- Impurity A (Starting Material): 3-Chloro-2-methylaniline.[1] Risk:[1][3] Genotoxic potential; competes in subsequent amidation reactions.[1]
- Impurity B (Hydrolysis Byproduct): 3-Chloro-2-methylphenol.[1] Risk:[1][3] Forms if the diazonium salt reacts with water.[1] Poisons metal catalysts.[1]
- Impurity C (Over-Hydrolysis): 3-Chloro-2-methylbenzamide.[1] Risk:[1][3] Forms if the nitrile hydrolyzes during workup or storage.[1]

Visualization: Synthesis & Impurity Flow

The following diagram maps the synthesis logic and where specific impurities arise.[1]



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Caption: Synthesis pathway via Sandmeyer reaction, highlighting critical control points for Impurities A, B, and C.

Commercial Supply Landscape

Suppliers are categorized by their role in the supply chain. For early-stage R&D, speed is paramount; for GMP manufacturing, traceability and batch consistency are non-negotiable.[1]

Tier 1: Global Distributors (High Trust / Traceability)

Best for: GMP synthesis, Reference Standards, Late-stage Development.[1]

- Sigma-Aldrich (MilliporeSigma): Catalog #54454-12-5.[1] Offers high documentation standards (CoAs with trace metal analysis). High price point but reliable cold-chain logistics.

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- Thermo Scientific (Alfa Aesar): Catalog #L11048.[1] Consistent stock of 97%+ grade. Good for gram-scale process optimization.

Tier 2: Bulk Specialists (Cost Efficiency / Scale)

Best for: Kilo-lab scale up, Pilot plant runs.[1]

- BLD Pharm: Strong inventory of building blocks.[1] Often bridges the gap between catalog and bulk.[1]
- Enamine: Excellent for early discovery; often synthesizes on-demand if stock is low.[1]
- Combi-Blocks: US-based inventory with rapid shipping; typically provides NMR/LCMS data online.[1]

Tier 3: Regional Manufacturers (China/India)

Best for: Multi-kg commercial production.[1]

- Nanjing Finechem (China): Specialized in nitrile chemistry.[1] Requires rigorous third-party QC before acceptance.[1]
- Kanoria Chemicals (India): Industrial scale.[1][4] Focus on cost-per-kg.

Quality Assurance Protocol: Self-Validating Workflow

Do not rely solely on the supplier's Certificate of Analysis (CoA).[1] The following protocol establishes a self-validating system to verify identity and purity.

Step 1: Homogenization

Protocol: If the container arrives with melted or fused solids, heat the entire container to 40°C in a water bath until fully liquid, then mix thoroughly and cool to recrystallize before sampling. This prevents sampling segregated impurities.[1]

Step 2: HPLC Purity Method

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This generic method separates the nitrile from the aniline and phenol impurities.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).[1]
- Mobile Phase A: 0.1% Phosphoric Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 210 nm (for aniline) and 254 nm (aromatic ring).[1]
- Acceptance Criteria:
  - Main Peak (Nitrile): ≥ 98.0%.[1][4]
  - Impurity A (Aniline): ≤ 0.15% (Genotoxic alert).[1]
  - Impurity B (Phenol): ≤ 0.5%.[1]

Step 3: Identity Verification (NMR)

^{1}H NMR (400 MHz, DMSO-d_6):

- δ 2.55 (s, 3H, -CH_3) – Diagnostic singlet.[1]
- δ 7.40–7.80 (m, 3H, Aromatic protons).[1]
- Note: Look for broad singlets around δ 5.0–6.0 which indicate amine (aniline) or amide protons.[1]

Safety & Handling (SDS Summary)

- Hazard Class: 6.1 (Toxic).[1]
- UN Number: 3439 (Nitriles, solid, toxic, n.o.s.).[1]

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- Signal Word: Danger.
- H-Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation).[1]
- Precaution: Avoid acid contact; liberation of HCN gas is theoretically possible under strong acidic hydrolysis conditions.[1]

References

- Sigma-Aldrich.Product Specification: **3-Chloro-2-methylbenzonitrile**.[1] Retrieved from
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 2733359, **3-Chloro-2-methylbenzonitrile**. Retrieved from
- Google Patents.CN115867541A - Preparation of Quinazolinone Derivatives. (Demonstrates application in kinase inhibitor synthesis). Retrieved from
- ChemicalBook.CAS 54454-12-5 Suppliers and Technical Data. Retrieved from [1]

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Sources

- 1. Avanafil - Wikipedia [en.wikipedia.org]
- 2. nbinno.com [nbinno.com]
- 3. 3-CHLORO-2-METHYLBENZONITRILE | 54454-12-5 [chemicalbook.com]
- 4. Lurasidone hydrochloride synthesis - chemicalbook [chemicalbook.com]

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